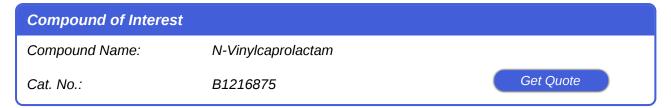


# Rheological characterization of PNVCL and PVP solutions

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An objective comparison of the rheological properties of Poly(**N-vinylcaprolactam**) (PNVCL) and Polyvinylpyrrolidone (PVP) solutions is crucial for researchers and formulation scientists in drug development. The flow behavior of these polymers dictates their processability, performance in formulations, and ultimately, their application in areas such as drug delivery systems, coatings, and biomedical applications. This guide provides a comparative analysis of the rheological characteristics of PNVCL and PVP solutions, supported by experimental data and detailed methodologies.

### **Comparative Rheological Data**

The following tables summarize the key rheological parameters for aqueous solutions of PNVCL and PVP, highlighting the influence of concentration, temperature, and shear rate on their viscosity.

Table 1: Viscosity of Aqueous PNVCL Solutions at Different Concentrations and Temperatures

Concentration (wt%)	Temperature (°C)	Viscosity (mPa·s)
0.3	10	> Water
0.3	20	> Water
0.3	30	Approaches water viscosity
>0.05	>32-35	Polymer precipitates



Note: The viscosity of PNVCL solutions is highly sensitive to temperature, decreasing as it approaches the Lower Critical Solution Temperature (LCST), above which the polymer precipitates out of solution. The exact viscosity values are dependent on the molecular weight of the PNVCL.

Table 2: Viscosity of Aqueous PVP Solutions at Different Concentrations and Temperatures

Concentration (g/dL)	Temperature (K)	Zero-Shear Viscosity (mPa·s)
2	283	~5
4	283	~10
6	283	~20
8	283	~40
10	283	~70
2	303	~2.5
4	303	~5
6	303	~10
8	303	~20
10	303	~35
2	323	~1.5
4	323	~3
6	323	~5
8	323	~10
10	323	~18

Data adapted from studies on moderately concentrated PVP solutions.[1]

Table 3: Shear Rate Dependence of Viscosity for Aqueous PVP Solutions



Shear Rate (s <sup>-1</sup> )	Viscosity Behavior
7 - 50	Non-Newtonian (Shear-thinning)
57.6 - 460.8	Newtonian

This behavior is characteristic of many polymer solutions where the viscosity decreases with increasing shear rate until a certain point, after which it remains constant.[1]

#### **Experimental Protocols**

Accurate rheological characterization is paramount for understanding and comparing the properties of PNVCL and PVP solutions. Below are detailed methodologies for common experimental techniques.

#### **Sample Preparation**

- Polymer Dissolution:
  - Dry the polymer (PNVCL or PVP) in a vacuum oven at a temperature below its glass transition temperature to remove any absorbed moisture.
  - Weigh the required amount of polymer and solvent (typically deionized water) to achieve the desired concentration.
  - Gradually add the polymer to the solvent while stirring continuously to prevent the formation of aggregates.
  - Continue stirring at room temperature until the polymer is completely dissolved. For high
    molecular weight polymers, this may take several hours to overnight. Gentle heating can
    be used to accelerate dissolution, but for PNVCL, the temperature must be kept well
    below its LCST.

## Rheological Measurements using a Rotational Rheometer



A rotational rheometer with a cone-and-plate or parallel-plate geometry is commonly used for detailed rheological characterization.

- Instrument Setup:
  - Ensure the rheometer is properly calibrated.
  - Set the temperature of the measurement cell to the desired value. For PNVCL, it is crucial
    to perform measurements at various temperatures below its LCST.
  - Select the appropriate measurement geometry (e.g., 40 mm cone with a 1° angle).
- Sample Loading:
  - Pipette the required volume of the polymer solution onto the center of the lower plate.
  - Lower the upper geometry to the specified gap distance, ensuring the sample evenly fills the gap without overflowing.
  - Trim any excess sample from the edge of the geometry.
  - Allow the sample to equilibrate at the set temperature for a few minutes before starting the measurement.
- Flow Curve Measurement (Viscosity vs. Shear Rate):
  - Perform a steady-state flow sweep by applying a range of shear rates (e.g., from 0.1 to 1000 s<sup>-1</sup>) and measuring the corresponding shear stress and viscosity.
  - The data will reveal the shear-thinning or Newtonian behavior of the solution.
- Temperature Sweep (for PNVCL):
  - To determine the LCST, perform a temperature ramp experiment at a constant low shear rate and a controlled heating rate (e.g., 1 °C/min).
  - Monitor the viscosity as a function of temperature. A sharp decrease in viscosity followed by a sudden increase or erratic readings indicates the onset of phase separation and

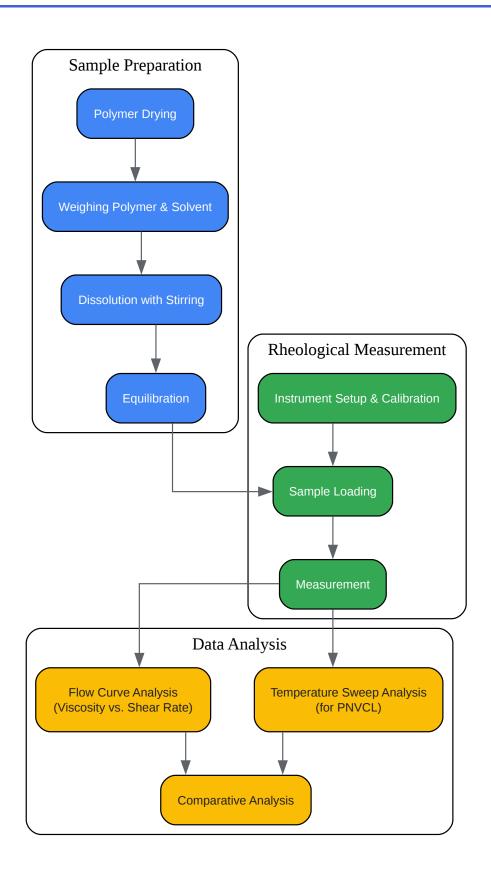


precipitation.

## **Visualizing the Experimental Workflow**

The following diagram illustrates the general workflow for the rheological characterization of polymer solutions.





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Caption: Experimental workflow for rheological characterization.



#### **Discussion and Comparison**

PNVCL: The rheological behavior of PNVCL in aqueous solutions is dominated by its thermoresponsive nature. Below its LCST (typically 32-34°C), PNVCL is soluble and forms viscous solutions. As the temperature increases towards the LCST, the polymer chains begin to collapse from an extended coil to a more compact globule conformation, leading to a decrease in the solution's viscosity.[2] Above the LCST, the polymer becomes insoluble and precipitates, causing a dramatic and irreversible change in the measured rheological properties. The precipitation temperature is influenced by the polymer's molecular weight.[2]

PVP: In contrast, PVP is a thermo-stable, water-soluble polymer that does not exhibit an LCST in aqueous solutions under normal conditions. The viscosity of PVP solutions is primarily dependent on concentration, molecular weight, and to a lesser extent, temperature. At lower shear rates, PVP solutions typically exhibit shear-thinning (pseudoplastic) behavior, where the viscosity decreases as the shear rate increases.[1] This is attributed to the alignment of the polymer chains in the direction of flow. At higher shear rates, the solutions often transition to Newtonian behavior, with a constant viscosity.[1] The viscosity of PVP solutions generally decreases with an increase in temperature due to increased molecular motion.[1]

#### Key Differences:

- Temperature Sensitivity: PNVCL is highly thermoresponsive with a distinct LCST, leading to precipitation at elevated temperatures. PVP is thermally stable in aqueous solutions.
- Viscosity-Temperature Profile: The viscosity of PNVCL solutions decreases as the temperature approaches the LCST. The viscosity of PVP solutions generally shows a gradual decrease with increasing temperature.
- Shear Behavior: Both polymers can exhibit shear-thinning behavior. However, the rheology of PNVCL is more complex due to the interplay of temperature-induced conformational changes.

This comparative guide provides a foundational understanding of the rheological differences between PNVCL and PVP solutions. For specific applications, it is essential to perform detailed rheological studies under the relevant processing and end-use conditions.



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